

using 5-Chloro-2-hydrazinylnicotinonitrile as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-2-hydrazinylnicotinonitrile

Cat. No.: B13666127

[Get Quote](#)

Application Note: 5-Chloro-2-hydrazinylnicotinonitrile

Strategic Scaffold for Pyrazolo[3,4-b]pyridine Kinase Inhibitors[1]

Executive Summary

5-Chloro-2-hydrazinylnicotinonitrile (CAS: 1504083-71-9) represents a "privileged structure" in modern medicinal chemistry. Its unique trisubstituted pyridine core—featuring an electron-withdrawing chlorine at C5, a nucleophilic hydrazine at C2, and an electrophilic nitrile at C3—makes it an ideal precursor for the rapid assembly of pyrazolo[3,4-b]pyridines.

This fused bicyclic system is a bioisostere of the purine ring, making it a critical scaffold in the design of ATP-competitive kinase inhibitors (e.g., CDK9, GSK-3, TRK) and anti-infective agents. This guide details the mechanistic rationale, optimized synthetic protocols, and quality control measures for utilizing this intermediate in high-value drug discovery campaigns.

Chemical Profile & Reactivity Analysis

Compound Identity:

- IUPAC Name: 5-Chloro-2-hydrazinylpyridine-3-carbonitrile
- Molecular Formula:
- Molecular Weight: 168.58 g/mol
- Key Functional Groups:
 - C2-Hydrazine: Primary nucleophile (alpha-effect enhanced).
 - C3-Nitrile: Electrophile for cyclization (Pinner-type or nucleophilic attack).
 - C5-Chlorine: Handle for late-stage diversification (Suzuki/Buchwald couplings).

The "Push-Pull" Reactivity Model: The utility of this intermediate stems from the orthogonal reactivity of its substituents. The electron-deficient pyridine ring (enhanced by the C3-CN and C5-Cl groups) increases the acidity of the hydrazine protons, facilitating condensation reactions. Simultaneously, the spatial proximity of the C2-hydrazine and C3-nitrile allows for rapid intramolecular cyclization under mild conditions.

Core Application: Synthesis of Pyrazolo[3,4-b]pyridines[2][3][4][5][6][7][8]

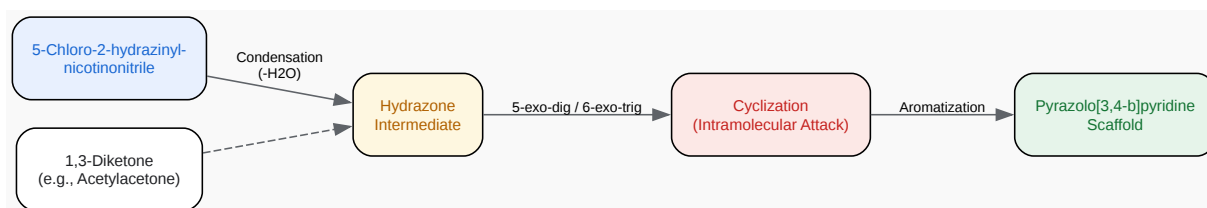
The primary application is the synthesis of 1,3,6-substituted pyrazolo[3,4-b]pyridines via condensation with 1,3-dicarbonyls (or their equivalents).

Mechanistic Pathway

The reaction proceeds through a two-step sequence:[1]

- Intermolecular Condensation: The terminal nitrogen of the hydrazine attacks the carbonyl of a
-diketone or
-keto ester to form a hydrazone intermediate.

- Intramolecular Cyclization: The internal hydrazine nitrogen attacks the nitrile carbon (or the ester carbonyl, depending on conditions), followed by aromatization.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic workflow for the conversion of **5-Chloro-2-hydrazinylNicotinonitrile** to the pyrazolo[3,4-b]pyridine core.

Detailed Experimental Protocols

Protocol A: Synthesis of 3,6-Dimethyl-1H-pyrazolo[3,4-b]pyridine-5-carbonitrile Derivative

Target Application: Synthesis of kinase inhibitor cores (e.g., GSK-3 analogs).

Reagents:

- **5-Chloro-2-hydrazinylNicotinonitrile** (1.0 eq)
- Acetylacetone (1.2 eq)
- Ethanol (Absolute, 10 V)
- Glacial Acetic Acid (Cat.[2] 0.1 eq or solvent)[3][4]

Procedure:

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve **5-Chloro-2-hydrazinylNicotinonitrile** (1.69 g, 10 mmol) in Ethanol (20 mL).

- Addition: Add Acetylacetone (1.23 mL, 12 mmol) dropwise over 5 minutes.
- Catalysis: Add Glacial Acetic Acid (0.5 mL). Note: For stubborn substrates, the reaction can be run in neat acetic acid at 100°C.
- Reaction: Heat the mixture to reflux (78°C) for 3–5 hours.
 - Monitoring: Check TLC (System: EtOAc/Hexane 1:1). The starting hydrazine (polar, UV active) should disappear, replaced by a less polar fluorescent spot.
- Workup: Cool the reaction mixture to room temperature. The product often precipitates as a solid.
 - If solid forms: Filter the precipitate, wash with cold ethanol (2 x 5 mL) and diethyl ether (2 x 5 mL).
 - If no solid: Concentrate the solvent to ~20% volume under reduced pressure, then pour into crushed ice (50 g). Stir for 30 minutes to induce crystallization.
- Purification: Recrystallize from Ethanol/DMF (9:1) if necessary.

Yield Expectation: 75–85% Appearance: Yellow to orange crystalline solid.

Protocol B: Late-Stage Diversification (Suzuki Coupling)

The C5-Chlorine atom is a "handle" for introducing aryl groups to target the kinase hinge region.

Reagents:

- Pyrazolo[3,4-b]pyridine core (from Protocol A) (1.0 eq)[\[2\]](#)
- Aryl Boronic Acid (1.5 eq)
- (0.05 eq)
- (2.0 eq)
- Dioxane/Water (4:1)

Procedure:

- Combine the chlorinated scaffold, boronic acid, base, and catalyst in a microwave vial.
- Purge with Argon for 5 minutes.
- Heat at 120°C for 30 minutes under microwave irradiation.
- Extract with EtOAc, dry over MgSO_4 , and purify via flash chromatography.

Troubleshooting & Optimization

Issue	Probable Cause	Expert Solution
Low Yield (Cyclization)	Incomplete hydrazone formation.	Switch solvent to Glacial Acetic Acid and increase temp to 110°C. The acid catalyzes both condensation and cyclization.
Regioisomer Formation	Ambiguity in unsymmetrical diketones.	Use regio-defined enamines instead of diketones to control the initial attack vector.
Product Solubility	Product is highly crystalline/insoluble.	Use DMF or DMSO for recrystallization. Check purity by NMR in DMSO-d6.
Starting Material Stalls	Deactivation of hydrazine.	Ensure the hydrazine starting material is free of hydrochloride salts. If using the HCl salt, add 1.1 eq of Triethylamine to free the base.

Case Study: Design of a CDK9 Inhibitor

Reference Context: Development of JSH-150 analogs [1].

Objective: To synthesize a selective CDK9 inhibitor for leukemia treatment. Strategy:

- Scaffold Synthesis: **5-Chloro-2-hydrazinylnicotinonitrile** is condensed with a thiazole-linked
-keto ester.
- Cyclization: The resulting pyrazolo[3,4-b]pyridine locks the conformation, presenting the nitrile and pyridine nitrogen to the kinase hinge region.
- SAR Expansion: The C5-Chloro group is displaced via Buchwald-Hartwig amination with a cyclohexyl-diamine to improve solubility and solvent-front interactions within the ATP pocket.

Outcome: The resulting molecule (Compound 40/JSH-150) demonstrated an

of 1 nM against CDK9, validating the **5-chloro-2-hydrazinylnicotinonitrile** scaffold as a premium starting point for kinase drug discovery.[5]

Quality Control & Safety

Analytical Standard (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm (aromatic) and 220 nm (nitrile/amide).
- Acceptance Criteria: Purity > 95% (Area %).

Safety Precautions (HSE)

- Hydrazine Toxicity: Hydrazinyl derivatives are potential genotoxins. Handle in a fume hood with double nitrile gloves.
- Nitrile Hazards: Metabolism may release cyanide ions. Do not acidify aqueous waste streams (risk of HCN gas).
- Skin/Eye: Compounds are classified as Irritants (Skin Cat 2, Eye Cat 2A).

References

- Discovery of JSH-150 as a CDK9 Inhibitor: Wang, J., et al.[5] "Discovery of 4-(((4-(5-chloro-2-(((1s,4s)-4-((2-methoxyethyl)amino)cyclohexyl)amino)pyridin-4-yl)thiazol-2-yl)amino)methyl)tetrahydro-2H-pyran-4-carbonitrile (JSH-150) as a novel highly selective and potent CDK9 kinase inhibitor." [5] European Journal of Medicinal Chemistry, 2018.
- Synthesis of Pyrazolo[3,4-b]pyridines: Abdel-Mohsen, S. A., & El-Emary, T. I.[2][6][7][4][8] "New pyrazolo[3,4-b]pyridines: Synthesis and antimicrobial Activity." [6][7][4][8] Der Pharma Chemica, 2018.[4]
- General Review of Pyrazolo[3,4-b]pyridine Scaffolds: Quiroga, J., et al. "1H-Pyrazolo[3,4-b]pyridines: Synthesis and Biomedical Applications." [2][3][8][9] Molecules, 2022.[6][10]
- Kinase Inhibitor Structural Biology (PDB Reference): Roskoski, R. "Properties of FDA-approved small molecule protein kinase inhibitors." [11] Pharmacological Research, 2019.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [US3265740A - Process for chlorinating acetone and acetylacetone - Google Patents \[patents.google.com\]](#)
- 2. [dau.url.edu \[dau.url.edu\]](#)
- 3. [jksus.org \[jksus.org\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. Discovery of 4-(((4-(5-chloro-2-(((1s,4s)-4-((2-methoxyethyl)amino)cyclohexyl)amino)pyridin-4-yl)thiazol-2-yl)amino)methyl)tetrahydro-2H-pyran-4-carbonitrile (JSH-150) as a novel highly selective and potent CDK9 kinase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [derpharmachemica.com \[derpharmachemica.com\]](#)

- 7. Synthesis of some novel pyrazolo[3,4-b]pyridine and pyrazolo[3,4-d]pyrimidine derivatives bearing 5,6-diphenyl-1,2,4-triazine moiety as potential antimicrobial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis of Pyrazolo[3,4-b]pyridine Derivatives and Their In-Vitro and In-Silico Antidiabetic Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthesis of pyrazolo[3,4-b]pyridines under microwave irradiation in multi-component reactions and their antitumor and antimicrobial activities - Part 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The Role of Chloroacetonitrile in Chemical Synthesis and Industry - Ketone Pharma [ketonepharma.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [using 5-Chloro-2-hydrazinylnicotinonitrile as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13666127/docs#using-5-chloro-2-hydrazinylnicotinonitrile-as-a-pharmaceutical-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check